The Half-Life of Tungsten-180: A Technical Guide

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Compound of Interest

Compound Name:	*Tungsten-180*
CAS No.:	*14265-79-3*
Cat. No.:	*B080118*

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This technical guide provides an in-depth analysis of the half-life of **Tungsten-180** (^{180}W), a naturally occurring isotope of tungsten. While considered stable for most practical purposes, ^{180}W is radioactive and decays via alpha emission with an exceptionally long half-life. This document details the accepted half-life value, the experimental protocol used for its determination, and the underlying nuclear decay process.

Quantitative Data Summary

The radioactive decay of **Tungsten-180** has been the subject of precise experimental investigation. The key quantitative data from the definitive study by C. Cozzini et al. are summarized in the table below.

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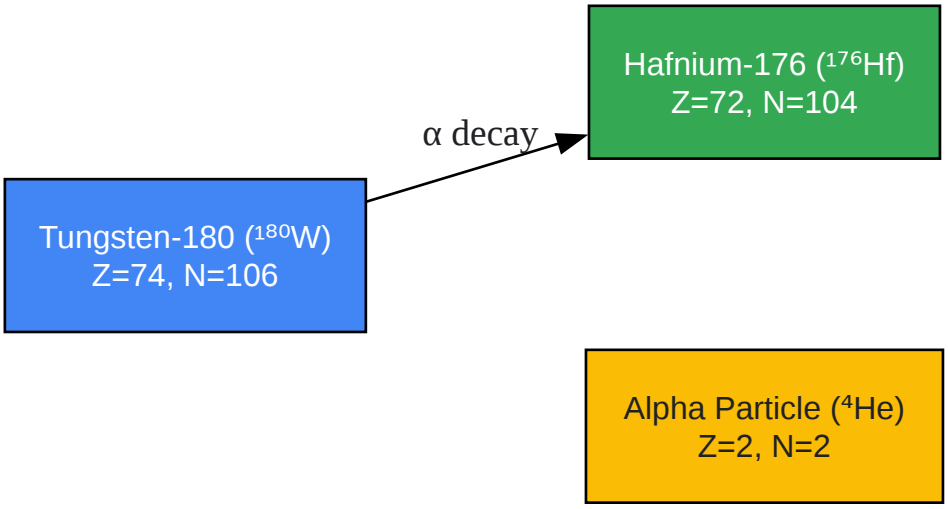
Parameter	Value	Uncertainty	Isotope	Decay Mode	Daughter Isotope
Half-Life ($T_{1/2}$)	1.8×10^{18} years	$\pm 0.2 \times 10^{18}$ years	^{180}W	Alpha (α)	^{176}Hf
Q-value (Energy Release)	2516.4 keV	± 1.1 (stat.) ± 1.2 (sys.) keV	^{180}W	Alpha (α)	^{176}Hf

Nuclear Decay Pathway

Tungsten-180 undergoes alpha decay, a process in which the nucleus emits an alpha particle (a helium nucleus, ^4He). This transmutation results in the formation of a new element, Hafnium-176 (^{176}Hf), with an atomic number decreased by two and a mass number decreased by four.



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Alpha decay pathway of **Tungsten-180**.

Experimental Determination of the Half-Life

The extremely long half-life of **Tungsten-180** necessitates a highly sensitive experimental setup with exceptionally low background radiation. The most precise measurement to date was performed by the CRESST (Cryogenic Rare Event Search with Superconducting Thermometers) collaboration.

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Experimental Protocol

The experiment utilized cryogenic detectors operated at millikelvin temperatures to detect the faint signal from the alpha decay of ^{180}W. The core of the experimental methodology is as follows:

- Detector Material: Calcium tungstate ($CaWO_4$) crystals were used as the target material. These crystals serve as both the source of the **Tungsten-180** decays and the scintillating calorimeters for detecting the energy deposition from these events.
- Cryogenic Operation: The $CaWO_4$ crystals were cooled to temperatures of a few millikelvin using a dilution refrigerator. At these extremely low temperatures, the heat capacity of the crystals is very small, allowing for a measurable temperature increase from the energy deposited by a single alpha particle.
- Simultaneous Phonon and Light Detection: A key feature of the CRESST detectors is the simultaneous measurement of two different signals for each event:
  - Phonon Signal: The energy deposited by an alpha particle in the $CaWO_4$ crystal generates phonons (quantized lattice vibrations). These phonons cause a temperature rise that is measured by a superconducting phase transition thermometer. This provides a precise measurement of the total energy of the event.
  - Light Signal: $CaWO_4$ is a scintillator, meaning it emits photons (light) when a particle interacts with it. This scintillation light is detected by a separate cryogenic light detector.
- Background Discrimination: The ratio of the light signal to the phonon signal (light yield) is different for different types of interacting particles. Alpha particles produce a significantly lower light yield compared to electron recoils (from beta or gamma radiation), which are the dominant sources of background. This powerful discrimination technique allows for the clear identification of the alpha decay events from ^{180}W amidst the background.
- Data Analysis: By counting the number of alpha decay events within a specific energy window corresponding to the Q-value of the ^{180}W decay over a known period, and knowing the number of ^{180}W atoms in the detector, the half-life can be calculated.

Experimental Workflow

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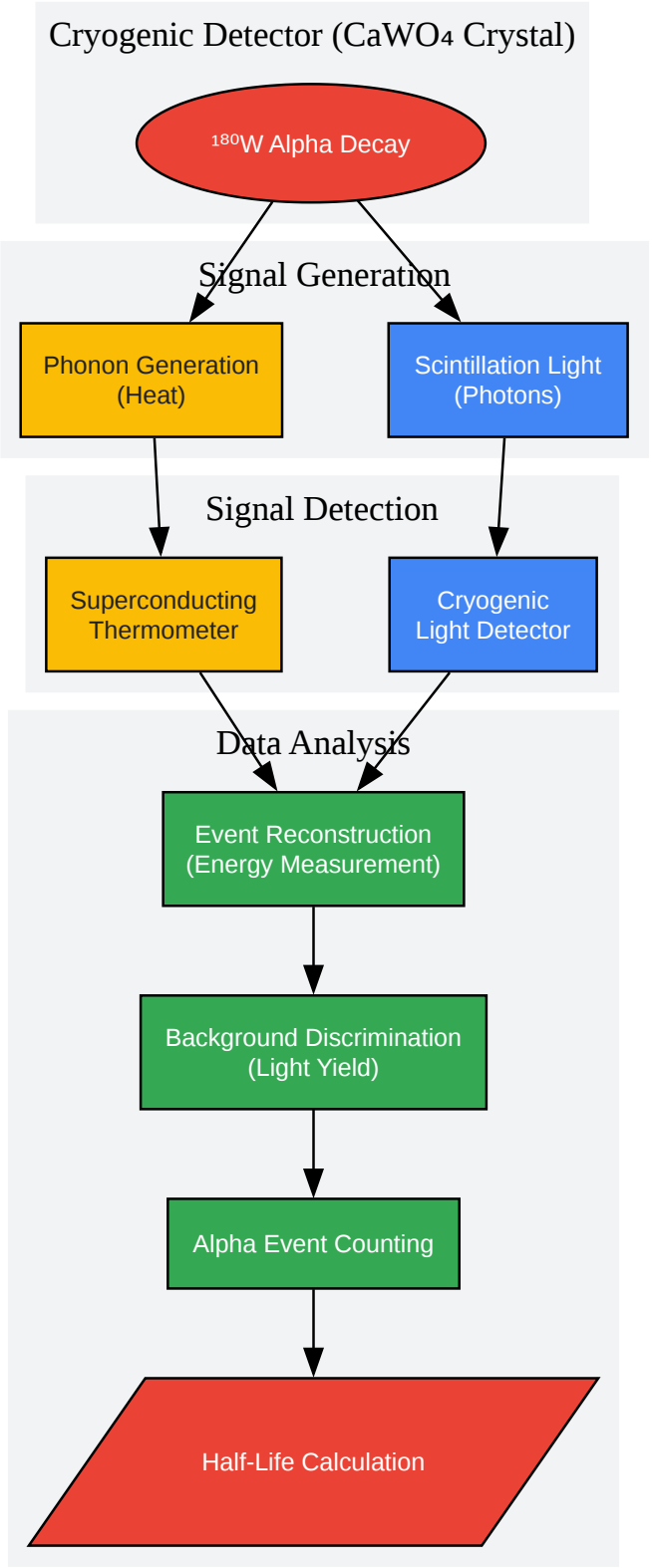
The logical flow of the experiment, from the decay event to the final half-life determination, is illustrated in the following diagram.



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Workflow for the experimental determination of the half-life of ^{180}W.

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